

Personal protective equipment for handling Trimethylacetoneitrile

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Compound of Interest

Compound Name: Trimethylacetoneitrile

Cat. No.: B147661

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Essential Safety and Handling Guide for Trimethylacetoneitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Trimethylacetoneitrile** (also known as Pivalonitrile or tert-Butyl cyanide). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- CAS Number: 630-18-2
- Molecular Formula: C₅H₉N

Hazard Summary

Trimethylacetoneitrile is a highly flammable liquid and vapor that is toxic if swallowed, inhaled, or in contact with skin.^[1] It is also classified as a lachrymator, meaning it can cause tearing.^[1]

Hazard Classifications:

- Flammable liquids (Category 2)^[1]
- Acute toxicity, Oral (Category 3)^[1]

- Acute toxicity, Inhalation (Category 3)[[1](#)]
- Acute toxicity, Dermal (Category 3)[[1](#)]

Personal Protective Equipment (PPE)

Adherence to proper PPE is critical to minimize exposure risk. The following table summarizes the recommended equipment.

Protection Type	Recommended Equipment	Specifications and Notes
Eye and Face Protection	Safety goggles and a face shield	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[2] A face shield is recommended if there is a splash hazard.
Hand Protection	Impervious, chemical-resistant gloves	While specific breakthrough times are not readily available, it is crucial to use gloves rated for protection against nitriles. Always inspect gloves for integrity before use.
Respiratory Protection	Air-purifying respirator (half or full facepiece)	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[2] A type ABEK (EN14387) respirator filter is recommended. For higher concentrations or in situations with inadequate ventilation, a self-contained breathing apparatus (SCBA) should be used.
Body Protection	Impervious protective clothing	This includes a lab coat, chemical-resistant apron, and potentially a chemical splash suit depending on the scale of work. Protective boots may also be required.

Operational Plan: Safe Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.

- Ensure a safety shower and eye wash station are readily accessible.
- Remove all potential ignition sources, including heat, sparks, and open flames.
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Ground and bond all containers and receiving equipment to prevent static discharge.[1]

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid breathing vapors or mist.
- Do not allow the chemical to come into contact with skin, eyes, or clothing.
- Use only non-sparking tools.[2]
- Keep the container tightly closed when not in use.

3. Storage:

- Store in a cool, dark, dry, and well-ventilated area.
- Keep containers tightly closed.[2]
- Store in a locked cabinet or area.
- Incompatible materials to avoid include strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[1][2]

Emergency Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If the individual feels unwell, call a POISON CENTER or doctor immediately.
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water. If skin irritation occurs, seek medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Immediately call a POISON CENTER or doctor. Rinse the mouth with water. Do NOT induce vomiting. ^{[1][3]}

Disposal Plan

Dispose of **Trimethylacetoneitrile** and any contaminated materials as hazardous waste.

1. Waste Collection:

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other incompatible waste streams.

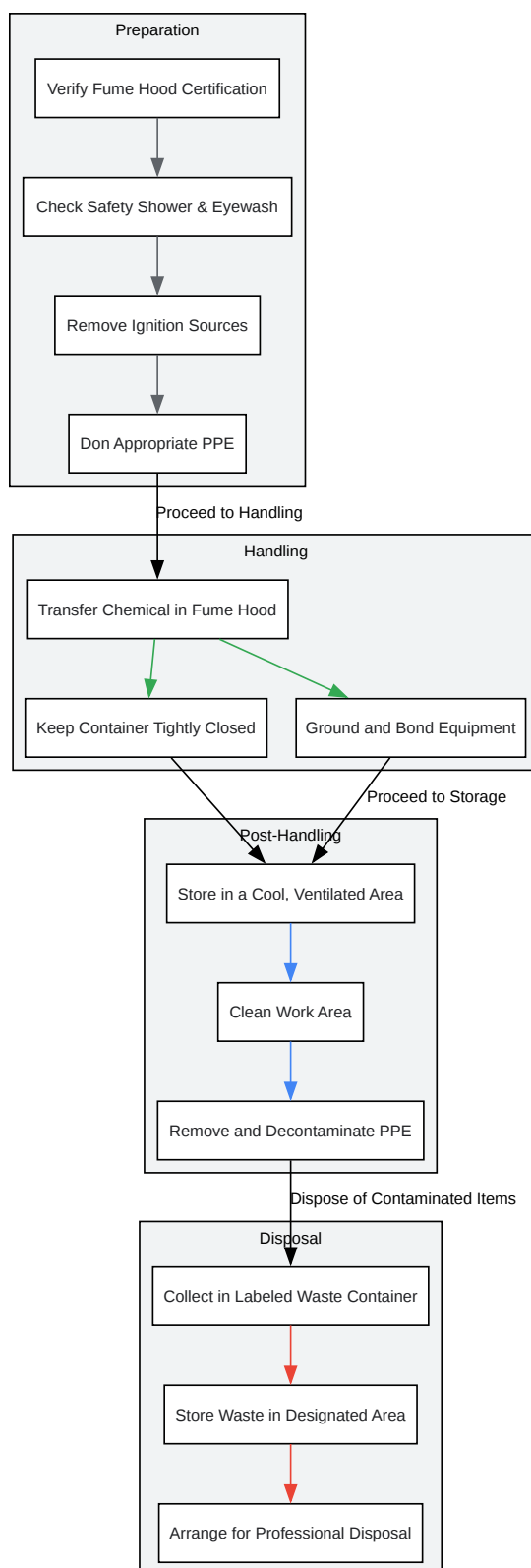
2. Labeling and Storage of Waste:

- Clearly label the waste container with "Hazardous Waste," the chemical name "**Trimethylacetoneitrile**," and a description of the contents.
- Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.

3. Final Disposal:

- Arrange for disposal through an approved waste disposal company.[\[1\]](#)
- Always follow local, regional, and national regulations for hazardous waste disposal.[\[2\]](#)

Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **Trimethylacetonitrile**.

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